

Mechanistic Overview

Author

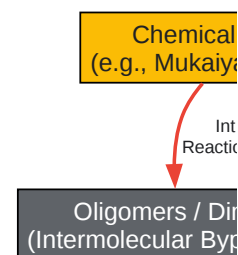
Compound of Interest

Compound Name: 5-Hete lactone

CAS No.: 81517-87-5

Cat. No.: B1238620

Understanding the causality behind your reaction's failure begins with mapping the pathway. Lactonization can be driven chemically (via carboxyl acti



Mechanistic pathways for 5-HETE lactonization highlighting chemical vs. enzymatic routes.

Section 1: Frequently Asked Questions (FAQs)

Q1: Why does my chemical lactonization of 5-HETE yield a high percentage of oligomeric byproducts instead of the desired δ -lactone? A1: This is a known issue where the Mukaiyama reagent (another) compete aggressively. According to the principles of macro- and medium-ring lactonization (such as the Corey-Nicolaou or Mukaiyama process).

Q2: I am using recombinant Paraoxonase 1 (PON1) for enzymatic lactonization, but the conversion rate is near zero. What is missing? A2: PON1 is a calcium-dependent enzyme that irreversibly strip the calcium and destroy PON1's activity (inhibiting it by up to 72-95%)[6],[3]. Furthermore, the pH optimum for PON1-mediated lactonization is around 8.5.

Q3: Why does my purified **5-HETE lactone** revert to the open-chain form during biological assays? A3: Aliphatic δ -lactones are thermodynamically unstable and must be stored in anhydrous organic solvents (e.g., acetonitrile) at -80°C and only introduced to aqueous assay buffers immediately prior to the experiment.

Section 2: Troubleshooting Guide

Issue 1: Incomplete Activation in Chemical Synthesis

- Symptom: LC-MS analysis shows a high recovery of unreacted 5-HETE (m/z 319 $[M-H]^-$) and no lactone peak (m/z 302.5)[1],[7].
- Root Cause: Moisture in the reaction vessel is hydrolyzing the activated carboxyl intermediate before the C-5 hydroxyl can attack.
- Solution: Ensure strictly anhydrous conditions. Use freshly distilled dichloromethane (DCM) or toluene. When using the Mukaiyama reagent (2-chloro-1-methylpyridinium iodide), ensure it is dry.

Issue 2: Poor Yield in Enzymatic (PON1) Synthesis

- Symptom: The reaction stalls, and equilibrium is reached with less than 4% lactone formation[3].
- Root Cause: Lack of lipid stimulation or incorrect pH.
- Solution: Adjust the buffer to pH 5.5–6.0. Supplement the reaction with dilauroylphosphatidylcholine, which has been shown to significantly stimulate PON1 activity.

Section 3: Quantitative Data & Methodological Comparison

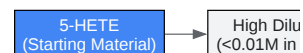
To help you select the appropriate lactonization strategy for your specific downstream application, consult the comparative data below:

Parameter	Chemical Synthesis (Mukaiyama Procedure)
Primary Use Case	Preparative scale, generating pure standard.
Typical Yield	65% - 80% (under high dilution)
Solvent System	Anhydrous DCM or Toluene
Critical Additives	1-methyl-2-chloropyridinium iodide, Et ₃ N
Major Byproducts	Dimers, Oligomers (if concentration is too high)
Stereoretention	High (mild room-temperature activation)

Section 4: Validated Experimental Protocols

Protocol A: Chemical Synthesis of 5-HETE Lactone via Mukaiyama Procedure

This protocol utilizes a self-validating checkpoint system to ensure the fragile polyunsaturated backbone of 5-HETE is preserved during cyclization[4].



Step-by-step experimental workflow for the chemical synthesis of **5-HETE lactone**.

Step 1: Preparation & High Dilution Dissolve 10 mg of (±)5-HETE in 100 mL of anhydrous dichloromethane (DCM) under an argon atmosphere to activate the solution.

Step 2: Activation Cool the solution to 0°C. Add 1.2 equivalents of 2-chloro-1-methylpyridinium iodide (Mukaiyama reagent) followed by 2.5 equivalents of triethylamine (Et₃N) to form the activated ester intermediate.

Step 3: Cyclization Allow the reaction to warm to room temperature and stir for 12 hours. The intramolecular attack of the C-5 hydroxyl on the activated ester intermediate forms the lactone ring.

Step 4: Quenching and Storage Quench with saturated aqueous NH₄Cl, extract with DCM, and dry over anhydrous Na₂SO₄. Purify via silica gel chromatography. Store the purified 5-HETE lactone at -20°C under nitrogen. Hydrolysis[1].

Protocol B: Enzymatic Lactonization using Recombinant PON1

Step 1: Buffer Preparation Prepare a 50 mM MES buffer adjusted strictly to pH 5.5 - 6.0. Add 1 mM CaCl₂. Critical Note: Do not use EDTA or EGTA, as they chelate the calcium required for PON1 activity.

Step 2: Lipid Stimulation Add dilauroylphosphatidylcholine to the buffer to a final concentration of 1 mM. Causality: This lipid acts as an allosteric stimulant for PON1.

Step 3: Reaction Initiation Introduce 20 mM of 5-HETE to the buffer. Add purified human PON1 to initiate the reaction. Monitor the reaction via LC-MS

References[1] (±)5-HETE lactone (CAS 81517-87-5) - Cayman Chemical | Source: caymanchem.com | URL: <https://www.reactome.org/pathway/111111>

PLFN7jzoEEnomG_9LHh4sgklblJyyz8YVXBfiRE2ix1Rgphl969IK9a9mCar_um0DaLwN7](±) 5-HETE Lactone | CAS 73279-37-5 | SCBT - Santa Cruz Biotechnology | Source: scbt.com | URL: [https://www.reactome.org/pathway/111111](https://www.scbt.com/product/redirect/AUZIYQFudXFPPhK8VT9VqbZGoBWctClV3Vet4f-aSxfWBRupNigCjrZKPwqlqAtxW-1g8HgNtd-nGXqd1VdbQVASOEVO_GWZVKrtIX261V2fShXqn0wMGpCJ42tQXKXDB9XpGFFkxxmcfLMjyxKYQk1RnThPnVBidGUc-Jbu3sb-8ZdXKSOZ03qrPFk5-HETE - Reactome Pathway Database | Source: reactome.org | URL: <a href=)

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Sources

- 1. [caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
- 2. [pnas.org](https://www.pnas.org) [pnas.org]
- 3. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 4. Lactones in the Synthesis of Prostaglandins and Prostaglandin Analogs [mdpi.com]
- 5. Reactome | PON1,2,3:Ca2+ dimers hydrolyse 5-HETEL to 5-HETE [reactome.org]
- 6. Lactonase and lactonizing activities of human serum paraoxonase (PON1) and rabbit serum PON3 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. [scbt.com](https://www.scbt.com) [scbt.com]
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